

Revolutionizing Organic Electronics: Copper Thiocyanate (CuSCN) as a High-Performance Interlayer

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| Compound of Interest | | |
|----------------------|-----------------------|-----------|
| Compound Name: | Copper(I) thiocyanate | |
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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Copper (I) thiocyanate (CuSCN) has emerged as a compelling inorganic hole-transporting interlayer material in a variety of organic electronic devices, including Organic Light-Emitting Diodes (OLEDs), Organic Solar Cells (OSCs), and Perovskite Solar Cells (PSCs). Its widespread adoption is driven by a unique combination of properties: a wide bandgap of approximately 3.5 eV or greater, leading to high optical transparency in the visible spectrum, and intrinsic p-type conductivity with high hole mobility.[1] Furthermore, CuSCN is an earth-abundant, low-cost material that can be processed using both solution-based and vacuum deposition techniques, making it a versatile and economically viable alternative to commonly used organic hole transport layers (HTLs) like poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS).[1][2] This document provides detailed application notes and experimental protocols for the integration of CuSCN interlayers in organic electronic devices.

Mechanism of Performance Enhancement

The primary function of a CuSCN interlayer is to facilitate efficient hole injection from the anode (typically Indium Tin Oxide - ITO) and transport to the active organic layer. This enhancement is





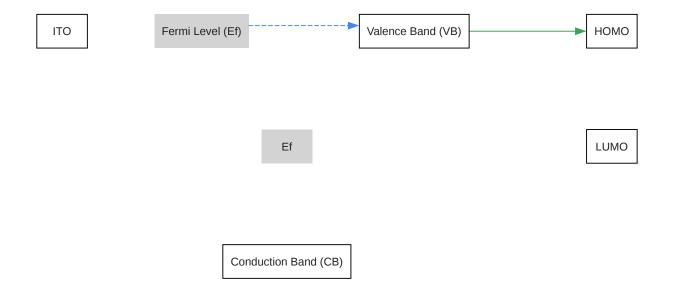


attributed to several key factors:

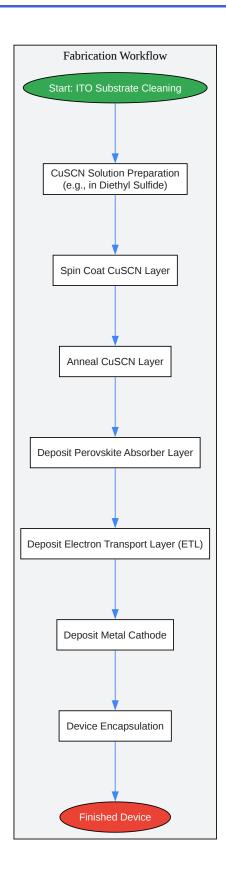
- Energy Level Alignment: CuSCN possesses a high work function and its valence band maximum (VBM) is well-aligned with the highest occupied molecular orbital (HOMO) of many organic semiconductors. This reduces the energy barrier for hole injection from the ITO to the organic layer.[3][4]
- Band-Tail States: The presence of band-tail states near the VBM in CuSCN, often arising from copper vacancies, provides additional pathways for efficient hole transport.[1][3]
- Exciton Blocking: Due to its wide bandgap, CuSCN can act as an effective exciton blocking layer, preventing excitons from reaching the anode and quenching, thereby improving device efficiency.[3]
- Improved Morphology and Stability: CuSCN interlayers can lead to improved morphology of the subsequently deposited active layers and offer enhanced thermal and chemical stability compared to some organic HTLs.[5]

Below is a diagram illustrating the energy level alignment at the ITO/CuSCN/Organic interface, which facilitates efficient hole injection.

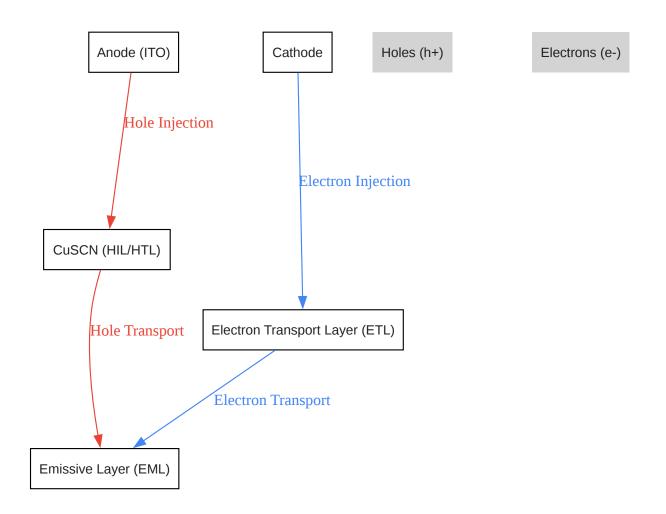












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